

A Comprehensive Technical Guide to N-(Methoxycarbonyl)-L-tert-leucine

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Compound of Interest

Compound Name: *N-(Methoxycarbonyl)-L-tert-leucine*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(Methoxycarbonyl)-L-tert-leucine is a pivotal chiral building block, classified as an amino acid derivative. Its significance in the pharmaceutical industry, particularly in antiviral drug development, is well-established. This non-proteinogenic amino acid serves as a crucial intermediate in the synthesis of several complex active pharmaceutical ingredients (APIs), most notably the HIV protease inhibitor Atazanavir.[1] Its sterically hindered tert-butyl group plays a critical role in directing stereoselective transformations, making it an invaluable tool in asymmetric synthesis. This guide provides an in-depth overview of its chemical identity, properties, synthesis, and applications.

Chemical Identity and Properties

N-(Methoxycarbonyl)-L-tert-leucine is a white solid, soluble in organic solvents such as ethyl acetate and methanol.[1] Below is a summary of its key identifiers and physicochemical properties.

Identifiers and Synonyms

The compound is registered under CAS number 162537-11-3.[1][2] A comprehensive list of its synonyms is provided in the table below.

Table 1: Synonyms and Identifiers for N-(Methoxycarbonyl)-L-tert-leucine

Systematic Name	(2S)-2-(methoxycarbonylamino)-3,3-dimethylbutanoic acid[1][2]
CAS Number	162537-11-3[1][2]
Molecular Formula	C8H15NO4[1][2]
IUPAC Name	(2S)-2-(methoxycarbonylamino)-3,3-dimethylbutanoic acid[2]
Other Synonyms	n-(methoxycarbonyl)-l-tert-leucine, L-Valine, N-(methoxycarbonyl)-3-methyl-, N-(Methoxycarbonyl)-3-methyl-L-valine, Methoxycarbonyl-L-tert-leucine, (S)-2-((Methoxycarbonyl)amino)-3,3-dimethylbutanoic acid, Atazanavir Related Compound A[1][2]

Physicochemical Properties

A compilation of the key physicochemical properties is presented in the following table.

Table 2: Physicochemical Properties of N-(Methoxycarbonyl)-L-tert-leucine

Molecular Weight	189.21 g/mol [1][2]
Appearance	White to off-white solid[1]
Melting Point	109 °C[1]
Boiling Point	320.9±25.0 °C (Predicted)[1]
Density	1.126±0.06 g/cm ³ (Predicted)[1]
Solubility	Soluble in ethyl acetate and methanol[1]
pKa	4.46±0.10 (Predicted)[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and quality control of **N-(Methoxycarbonyl)-L-tert-leucine**. The available data is summarized below.

Table 3: Spectroscopic Data for N-(Methoxycarbonyl)-L-tert-leucine

¹ H NMR (300MHz, CDCl ₃)	δ 5.25 (d, 1H, J=10.5Hz), 4.19 (d, 1H, J=9.6Hz), 3.70 (s, 3H), 1.03 (s, 9H)[1]
Mass Spectrum	[M-1] ⁻ 188 (100%)[1]
Infrared (KBr, cm ⁻¹)	3379, 2974, 1727, 1688, 1546, 1466, 1332, 1263, 1211, 1070, 1034, 1018, 843, 696[1]

Experimental Protocols

Synthesis of N-(Methoxycarbonyl)-L-tert-leucine

The following protocol outlines a common laboratory-scale synthesis of **N-(Methoxycarbonyl)-L-tert-leucine** from L-tert-leucine.[1]

Step 1: Dissolution and Cooling

- Dissolve L-tert-leucine (5.0 g, 38.6 mmol) in a mixture of dioxane (20 ml) and 2N sodium hydroxide solution (62 ml).
- Adjust the pH of the solution to between 8 and 9.
- Cool the mixture to 0°C in an ice bath.

Step 2: Acylation

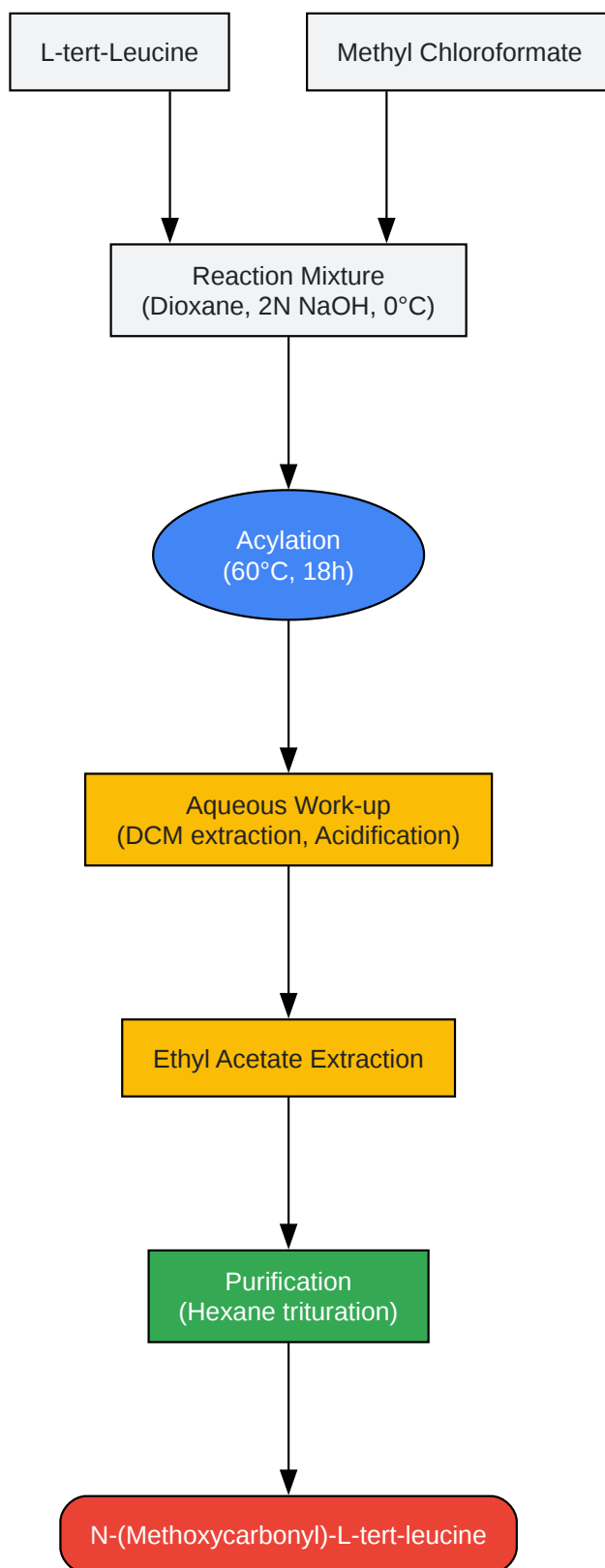
- Add methyl chloroformate (5.88 ml, 76.33 mmol) dropwise to the stirred solution at 0°C.
- After the addition is complete, warm the reaction mixture to 60°C.
- Maintain stirring at 60°C for 18 hours.

Step 3: Work-up and Isolation

- Cool the reaction mixture to room temperature.
- Extract the mixture with dichloromethane (DCM) to remove unreacted methyl chloroformate and other non-polar impurities, retaining the aqueous layer.
- Acidify the aqueous layer to an acidic pH using 1N hydrochloric acid.
- Extract the acidified aqueous layer with ethyl acetate.
- Dry the combined organic layers over anhydrous sodium sulfate (Na_2SO_4).
- Concentrate the organic phase under reduced pressure to yield the crude product.

Step 4: Purification

- Stir the crude product in hexane to induce precipitation/crystallization.
- Filter the resulting white solid to obtain pure N-methoxycarbonyl-L-tert-leucine.
- The reported yield for this procedure is quantitative (8.5 g).^[1]

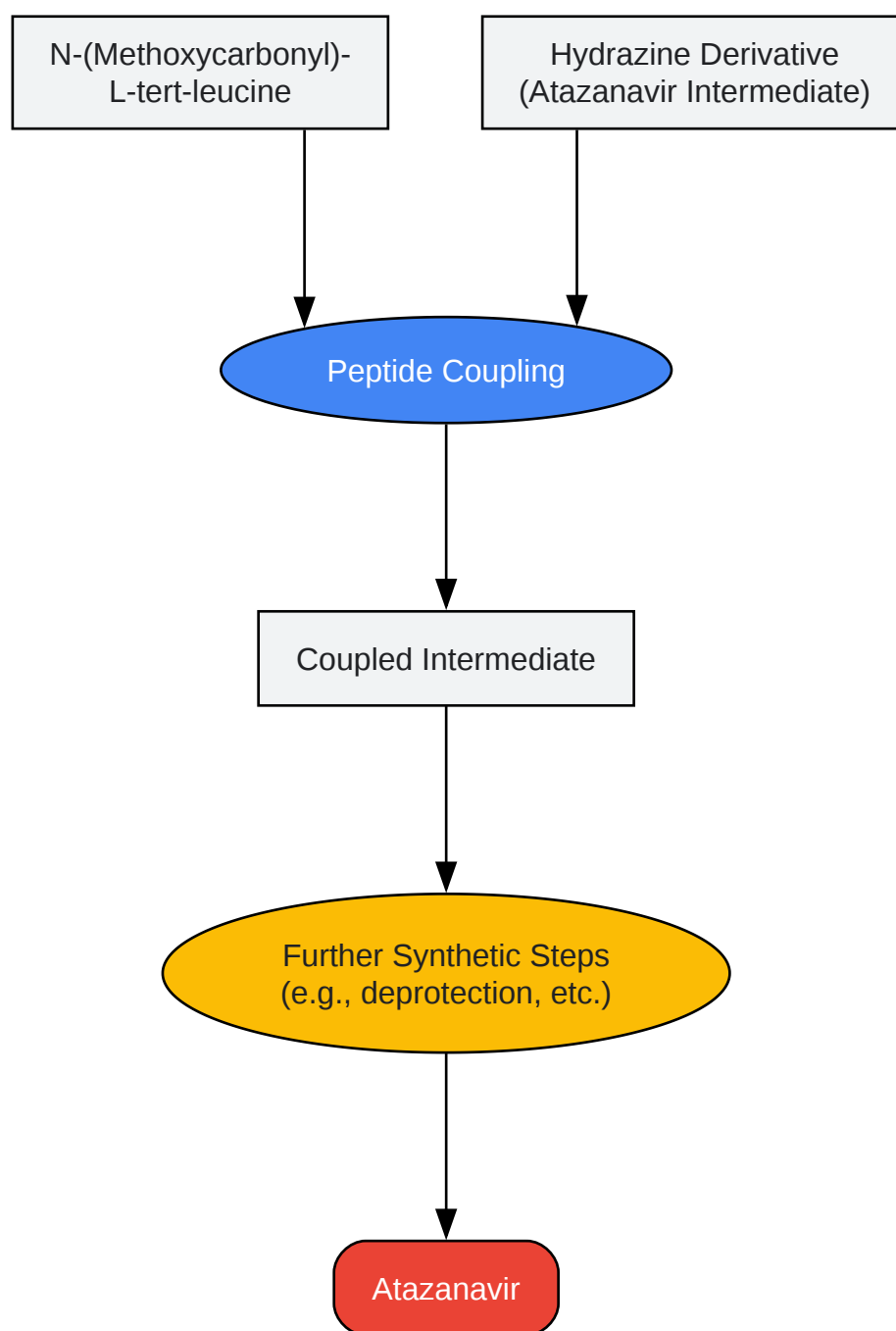


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Caption: Synthetic workflow for **N-(Methoxycarbonyl)-L-tert-leucine**.

Applications in Drug Development

The primary application of **N-(Methoxycarbonyl)-L-tert-leucine** is as a key intermediate in the synthesis of the HIV protease inhibitor, Atazanavir.[1] In the synthesis of Atazanavir, **N-(methoxycarbonyl)-L-tert-leucine** is coupled with a hydrazine derivative. This step is crucial for introducing the characteristic side chain of the final drug molecule. The bulky tert-leucine moiety is known to contribute to the binding affinity and pharmacokinetic profile of Atazanavir.



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Caption: Role of **N-(Methoxycarbonyl)-L-tert-leucine** in Atazanavir synthesis.

Conclusion

N-(Methoxycarbonyl)-L-tert-leucine is a fundamentally important molecule in medicinal chemistry and process development. Its well-defined synthesis and crucial role as a building block for complex pharmaceuticals like Atazanavir underscore its value to the scientific community. The data and protocols presented in this guide are intended to support researchers in their efforts to utilize this versatile compound in the discovery and development of new therapeutic agents.

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References

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